

Application Notes and Protocols: Tert-Butyl (mesitylsulfonyl)oxycarbamate as an Electrophilic Aminating Reagent

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Compound of Interest

Compound Name:	<i>tert</i> -Butyl (mesitylsulfonyl)oxycarbamate
Cat. No.:	B1269521

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl (mesitylsulfonyl)oxycarbamate, also known as N-Boc-O-(mesitylsulfonyl)hydroxylamine, is a versatile and effective electrophilic aminating reagent used in organic synthesis. Its structure, featuring a good leaving group (mesitylsulfonate) attached to a Boc-protected nitrogen atom, allows for the facile transfer of an "NH_{Boc}" group to a variety of nucleophiles. This reagent has found significant application in the formation of carbon-nitrogen bonds, a fundamental transformation in the synthesis of pharmaceuticals and other biologically active molecules. These application notes provide detailed protocols for the use of **tert-butyl (mesitylsulfonyl)oxycarbamate** in key synthetic transformations, including the amination of organometallic reagents and the asymmetric aziridination of α,β -unsaturated aldehydes.

Physicochemical Properties

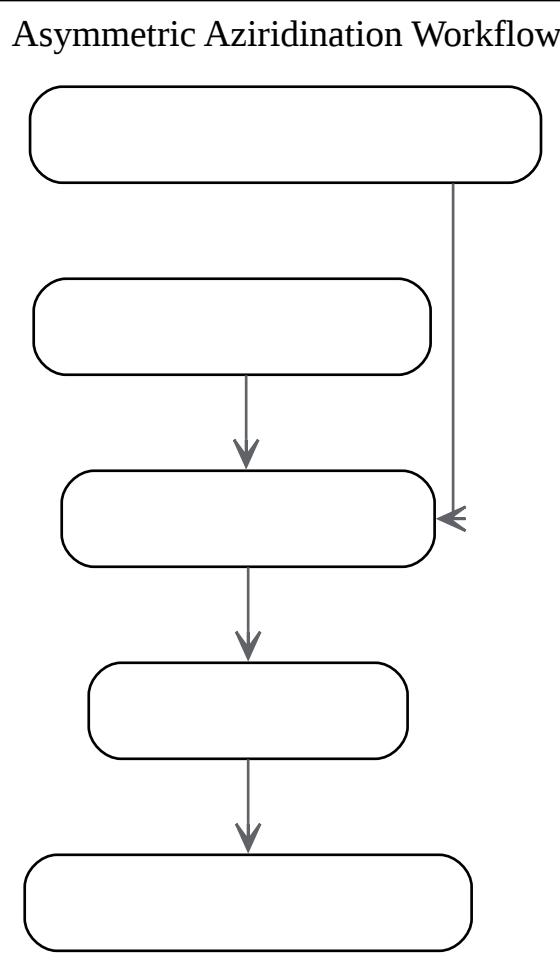
Property	Value
CAS Number	36016-39-4
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S
Molecular Weight	315.39 g/mol
Appearance	White to off-white solid
Melting Point	104-105.5 °C

Applications

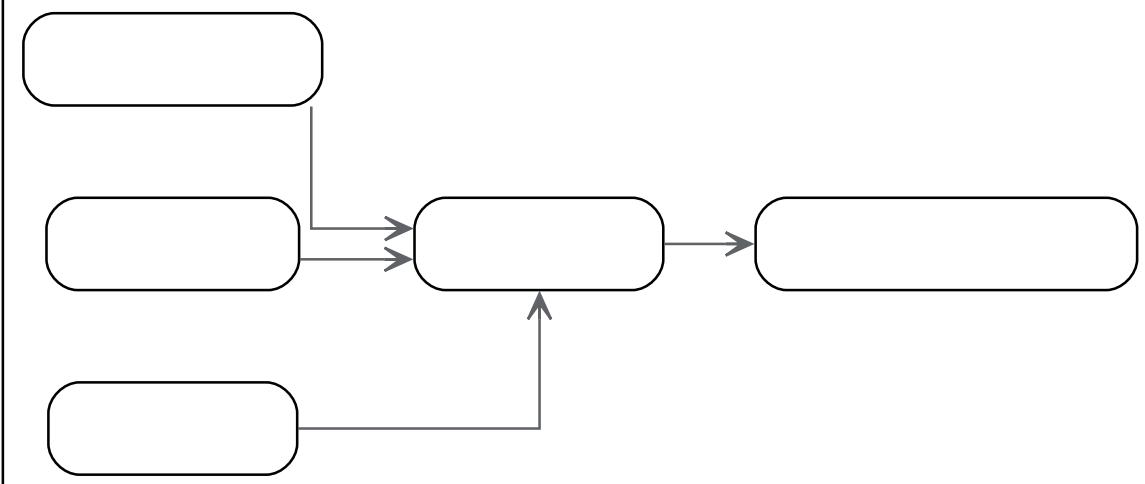
Electrophilic Amination of Organometallic Reagents

Tert-butyl (mesyloxy)oxycarbamate serves as an efficient reagent for the amination of organometallic compounds, such as Grignard reagents and organolithiums, to produce N-Boc protected primary amines. This method provides a direct route to protected amines, which are valuable intermediates in multistep syntheses.

R-M
+
Boc-NH-O-SO₂Mes
R-NH-Boc
+ M-O-SO₂Mes



Synthesis of Aminating Reagent



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